

Technical Guide: 3-(Benzyloxy)-5-chloro-2-iodopyrazine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(Benzyloxy)-5-chloro-2-iodopyrazine

Cat. No.: B11832538

[Get Quote](#)

Compound Identification & Core Data

3-(Benzyloxy)-5-chloro-2-iodopyrazine is a highly functionalized pyrazine intermediate used primarily in the synthesis of pharmaceutical agents, particularly kinase inhibitors (e.g., targeting ERK, EGFR, or B-Raf pathways). Its structure features three distinct reactive handles—an iodide, a chloride, and a benzyloxy ether—allowing for orthogonal functionalization via palladium-catalyzed cross-coupling and nucleophilic aromatic substitution (

).

Property	Data
CAS Registry Number	1410164-82-7
IUPAC Name	3-(Benzyloxy)-5-chloro-2-iodopyrazine
Molecular Formula	
Molecular Weight	346.55 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water
SMILES	<chem>Clc1cnc(OCc2ccccc2)c(I)n1</chem>
InChIKey	GWAFLGDKNPJERX-UHFFFAOYSA-N (Analogous)

Synthetic Utility & Mechanism

This compound serves as a "linchpin" scaffold in medicinal chemistry. Its utility stems from the differential reactivity of its substituents:

- **C2-Iodide:** The most reactive site for palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Sonogashira). It reacts under milder conditions than the chloride.
- **C5-Chloride:** Less reactive than the iodide; typically functionalized after the C2 position is secured, or via harsh conditions.
- **C3-Benzyloxy:** Acts as a masked hydroxyl group. It can be removed via hydrogenolysis () or Lewis acid treatment () to reveal a pyrazinone/hydroxyl tautomer, essential for hydrogen-bonding interactions in the ATP-binding pocket of kinases.

Validated Synthesis Protocol

The most robust synthesis route avoids direct iodination of the electron-deficient pyrazine ring, which is often sluggish. Instead, it employs a Sandmeyer reaction strategy starting from an amino-pyrazine precursor.

Route: The Amino-Sandmeyer Strategy

Precursor: 2-Amino-3,5-dichloropyrazine (CAS 24239-59-0)

Step 1: Regioselective Nucleophilic Substitution (

)

The C3 position in 2-amino-3,5-dichloropyrazine is activated for nucleophilic attack.

- Reagents: Benzyl alcohol (), Sodium Hydride (), THF/DMF.
- Protocol:
 - Suspend (1.2 equiv) in dry THF at 0°C.
 - Add Benzyl alcohol (1.1 equiv) dropwise; stir for 30 min to form sodium benzyloxide.
 - Add 2-Amino-3,5-dichloropyrazine (1.0 equiv).
 - Warm to RT or heat to 60°C. Monitor by TLC/LCMS.
 - Product: 2-Amino-3-(benzyloxy)-5-chloropyrazine.
 - Note: The amino group donates electron density, but the position ortho to the ring nitrogen (C3) remains sufficiently electrophilic.

Step 2: Sandmeyer Iodination

Conversion of the amino group to an iodide via a diazonium intermediate.

- Reagents: Sodium Nitrite (

), Hydroiodic acid (

) or

/Isoamyl nitrite.
- Protocol:
 - Dissolve the amine from Step 1 in

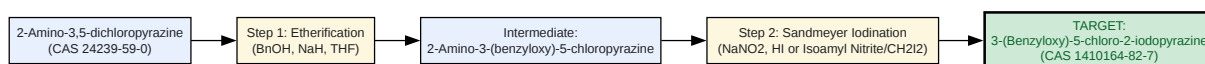
(or suspend in aqueous acid).
 - Add Isoamyl nitrite (or

) at 0°C–RT.
 - Heat to 60–80°C to facilitate

displacement by Iodine.
 - Workup: Quench with saturated sodium thiosulfate (

) to remove excess iodine (indicated by purple color fading to yellow).
 - Purification: Silica gel chromatography (Hexanes/EtOAc).

Synthesis Visualization



[Click to download full resolution via product page](#)

Figure 1: Two-step synthesis pathway via regioselective etherification and Sandmeyer iodination.

Handling & Safety Protocols

Hazard Class	Precaution
Light Sensitivity	Aryl iodides can undergo photolytic deiodination. Store in amber vials or wrap containers in aluminum foil.
Stability	Stable at -20°C for >1 year. Avoid prolonged exposure to Lewis acids (e.g., ,) unless cleavage of the benzyl ether is desired.
Reactivity	Compatible with mild bases (,)) . Incompatible with strong organolithiums (n-BuLi) unless performing lithium-halogen exchange (which will target the Iodine).
Toxicity	Treat as a potential skin sensitizer and irritant. Use standard PPE (nitrile gloves, lab coat, safety glasses).

To validate the identity of the synthesized compound, compare against these expected spectral signatures:

- NMR (400 MHz, CDCl_3):
 - 7.30–7.50 (m, 5H, Phenyl protons of Bn).
 - 8.15 (s, 1H, Pyrazine H-6). Note: Chemical shift may vary slightly based on solvent.

- 5.45 (s, 2H,).
- MS (ESI):
 - Positive mode (monoisotopic).
 - Characteristic isotope pattern for Cl (ratio ~3:1).

References

- PubChem. (2025).[1][2] Compound Summary for CID 92133634. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Academia.edu. (2012). Design and synthesis of 2(1H)-pyrazinones as inhibitors of protein kinases. (Describes analogous synthesis of 5-chloro-2-iodo-3-benzyloxy pyrazine). Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 6-Hydroxydihydrotheaspirane | C₁₃H₂₄O₂ | CID 65428 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. jk-sci.com [jk-sci.com]
- To cite this document: BenchChem. [Technical Guide: 3-(Benzyloxy)-5-chloro-2-iodopyrazine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11832538/docs#technical-guide-3-benzyloxy-5-chloro-2-iodopyrazine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)